potential biological activity of pyrazolyl pyrazines.

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Compound of Interest

Compound Name:	*2-Chloro-3-(4-methyl-1H-pyrazol-1-yl)pyrazine*
Cat. No.:	*B15277569*

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Title: The Pyrazolyl Pyrazine Scaffold: A Technical Guide to Biological Activity and Therapeutic Potential

Executive Summary

The pyrazolyl pyrazine moiety represents a "privileged structure" in medicinal chemistry—a molecular framework capable of providing useful ligands for more than one type of receptor or enzyme target. By fusing the electron-deficient pyrazine ring with the electron-rich, hydrogen-bond-donating pyrazole ring, researchers can access a unique chemical space. This guide analyzes the structure-activity relationships (SAR), mechanistic pathways (primarily kinase inhibition), and experimental protocols required to validate these compounds as potent biological agents.

Part 1: The Pharmacophore & Structure-Activity Relationship (SAR)

The biological potency of pyrazolyl pyrazines stems from their ability to mimic the purine ring system found in ATP, making them excellent candidates for competitive enzyme inhibition.

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Structural Logic

- The Pyrazine Core (Acceptor): The 1,4-diazine ring acts as a hydrogen bond acceptor. In kinase pockets, N1 or N4 often interacts with the "hinge region" of the protein.
- The Pyrazole Appendage (Donor/Acceptor): Depending on tautomerism and substitution (N-H vs N-R), the pyrazole ring serves as a directional hydrogen bond donor/acceptor, critical for orienting the molecule within the hydrophobic cleft of a target enzyme.
- Biaryl Torsion: The single bond connecting the two aromatic rings allows for rotational freedom, enabling the molecule to adopt a planar conformation (for DNA intercalation) or a twisted conformation (to fit specific enzymatic sub-pockets).

SAR Visualization

The following diagram illustrates the critical substitution points that modulate biological activity.

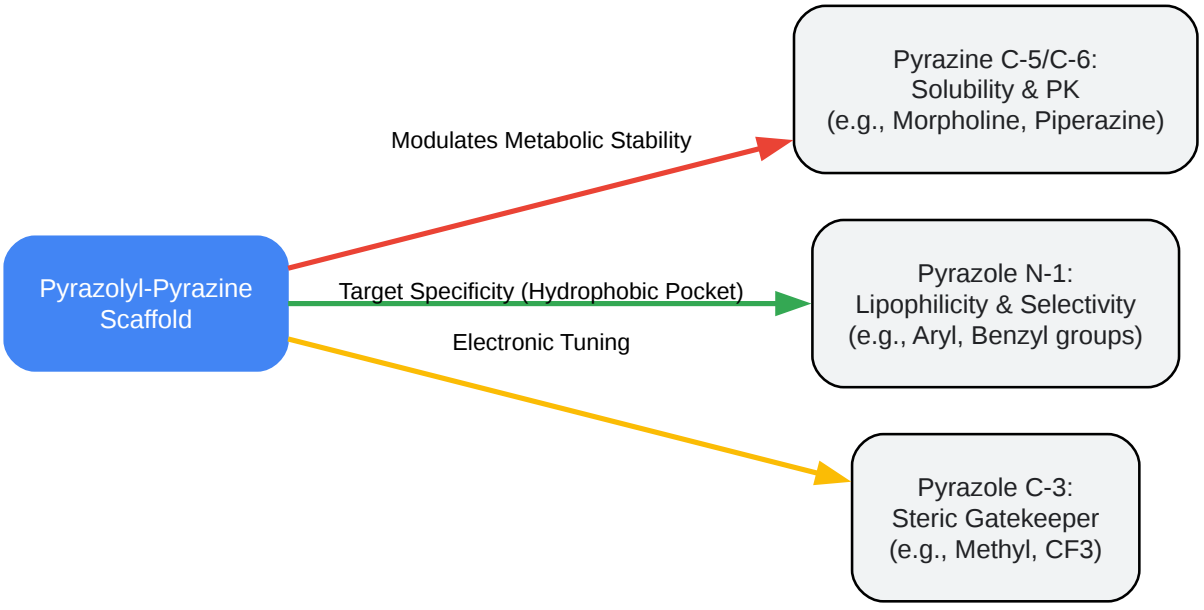

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Figure 1: Structure-Activity Relationship (SAR) map highlighting the functional roles of substituents on the pyrazolyl-pyrazine core.

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Part 2: Therapeutic Applications & Mechanisms[1] [2]

Oncology: Kinase Inhibition

The most well-validated application of pyrazolyl pyrazines is in oncology, specifically as ATP-competitive inhibitors of protein kinases such as Chk1 (Checkpoint Kinase 1), EGFR, and VEGFR.

- Mechanism: The pyrazine nitrogen accepts a hydrogen bond from the backbone amide of the kinase hinge region, while the pyrazole moiety extends into the ribose-binding pocket or the solvent-accessible front.
- Causality: Inhibition of Chk1 prevents DNA repair in cancer cells damaged by genotoxic agents, forcing them into "mitotic catastrophe" and apoptosis.

Antimicrobial Activity

Recent studies indicate significant activity against Gram-positive bacteria (S. aureus) and Mycobacterium tuberculosis.

- Mechanism: Unlike the specific enzyme targeting in cancer, antimicrobial activity often involves disruption of cell wall synthesis or inhibition of bacterial gyrase, though the exact mode of action is compound-dependent.

Comparative Activity Data

The following table summarizes potency ranges from recent literature for optimized derivatives.

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Target Class	Specific Target	Typical IC50 / MIC	Key Substituent Feature
Oncology	Chk1 Kinase	2.0 - 15 nM	Urea linker on Pyrazole N-1
Oncology	EGFR (T790M)	50 - 200 nM	Acrylamide "warhead" (covalent)
Bacteria	S. aureus	0.5 - 4.0 µg/mL	Halogenated phenyl at Pyrazole C-3
Fungi	C. albicans	4.0 - 16 µg/mL	Electron-withdrawing groups (NO2)

Part 3: Experimental Protocols

To ensure scientific integrity, the following protocols utilize industry-standard methodologies for synthesis and validation.

Synthesis: Suzuki-Miyaura Cross-Coupling

The most reliable method to construct the pyrazolyl-pyrazine bond is via palladium-catalyzed cross-coupling. This avoids the harsh conditions of hydrazine condensation and allows for convergent synthesis.

Protocol:

- Reagents: 2-Chloropyrazine (1.0 eq), 1-Aryl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-pyrazole (1.1 eq).
- Catalyst System: $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (0.05 eq) and K_2CO_3 (2.5 eq).
- Solvent: 1,4-Dioxane : Water (4:1 ratio).
- Procedure:
  - Degas solvents with nitrogen for 15 minutes (Critical for Pd cycle).

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- Combine reagents in a sealed pressure vial.
- Heat to 90°C for 12 hours.
- Workup: Filter through Celite, extract with EtOAc, wash with brine.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Bioassay: ADP-Glo™ Kinase Assay

To validate the mechanism of kinase inhibition, use a luminescent ADP-detection assay. This is superior to radioactive assays for high-throughput screening.

Protocol:

- Reaction: Incubate the Pyrazolyl Pyrazine derivative (serial dilutions) with the Recombinant Kinase (e.g., Chk1) and substrate (e.g., Cdc25C peptide) in kinase buffer.
- Initiation: Add ultra-pure ATP (10 µM) to start the reaction. Incubate at RT for 60 min.
- Depletion: Add ADP-Glo™ Reagent to stop the kinase reaction and deplete remaining ATP. Incubate 40 min.
- Detection: Add Kinase Detection Reagent to convert the generated ADP to ATP, which is then used by luciferase to generate light.
- Readout: Measure luminescence (RLU). Lower RLU = Higher Inhibition.

Mechanistic Pathway Visualization

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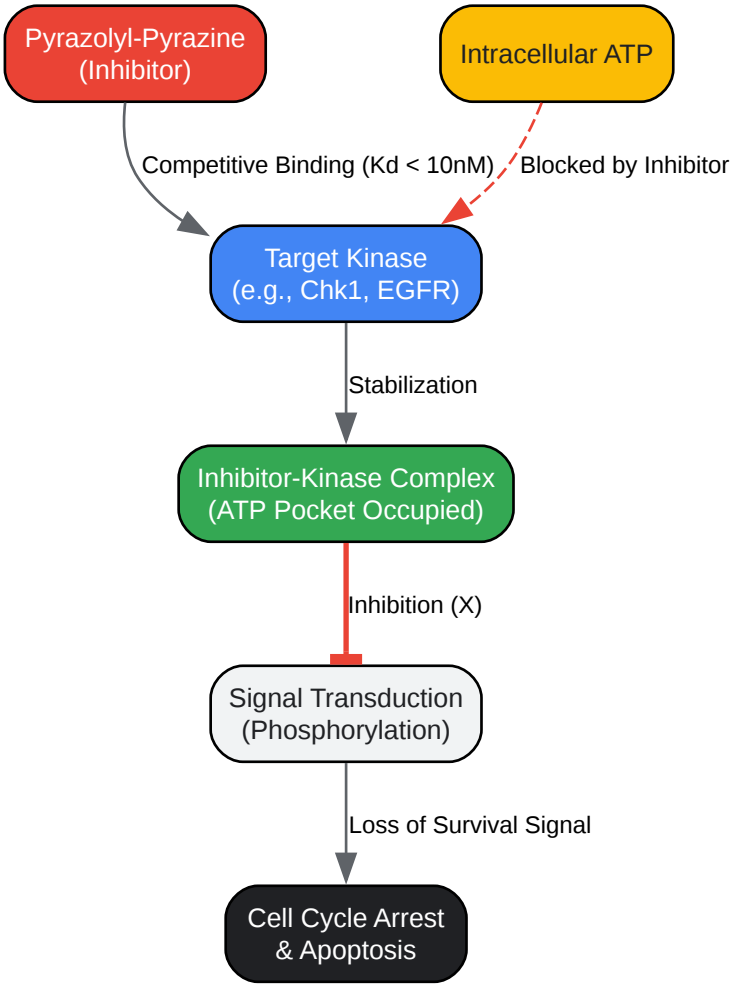

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Figure 2: Mechanistic pathway of ATP-competitive kinase inhibition by pyrazolyl pyrazines leading to apoptosis.

Part 4: Future Outlook & Lead Optimization

The future of this scaffold lies in PROTACs (Proteolysis Targeting Chimeras). The pyrazolyl pyrazine unit can serve as the "warhead" (protein ligand) linked to an E3 ligase recruiter. This moves the pharmacology from simple inhibition to target degradation, overcoming resistance mutations common in oncology.

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